

physical and chemical properties of Acetaminophen-d5

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Compound of Interest

Compound Name: Acetaminophen-d5

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An In-depth Technical Guide to the Physical and Chemical Properties of **Acetaminophen-d5**

Introduction

Acetaminophen-d5 is a deuterated form of Acetaminophen (Paracetamol), a widely used analgesic and antipyretic agent.^[1] In **Acetaminophen-d5**, five hydrogen atoms have been replaced by deuterium atoms. This isotopic labeling makes it a valuable tool in various research applications, particularly as an internal standard for quantitative analysis by Nuclear Magnetic Resonance (NMR), Gas Chromatography-Mass Spectrometry (GC-MS), or Liquid Chromatography-Mass Spectrometry (LC-MS).^[1] The inclusion of deuterium atoms results in a higher molecular weight compared to the unlabeled compound, allowing for its differentiation in mass spectrometry-based assays. This guide provides a comprehensive overview of the physical and chemical properties of **Acetaminophen-d5**, along with relevant experimental protocols and metabolic pathways.

Physical and Chemical Properties

The physical and chemical properties of **Acetaminophen-d5** are summarized in the table below, with comparisons to its non-deuterated counterpart where applicable.

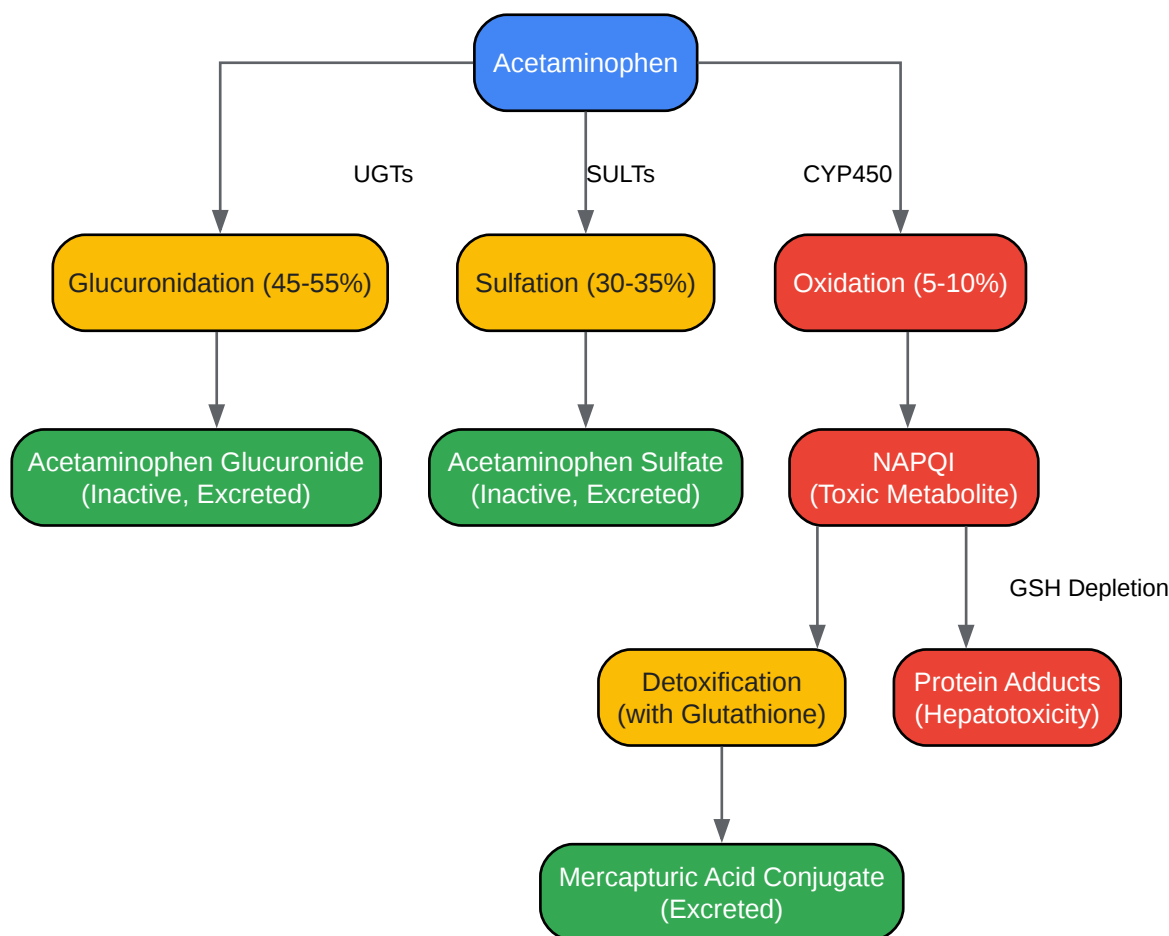
Property	Acetaminophen-d5	Acetaminophen
Molecular Formula	C ₈ H ₄ D ₅ NO ₂ [1]	C ₈ H ₉ NO ₂ [2]
Molecular Weight	156.19 g/mol [1]	151.16 g/mol [2]
Appearance	White crystalline powder	White crystalline powder[3]
Melting Point	Not explicitly available, but expected to be similar to Acetaminophen	168-172 °C[4]
Boiling Point	> 500 °C (predicted)	> 500 °C[5]
Solubility	Soluble in ethanol, DMSO, and dimethylformamide (DMF)	Freely soluble in alcohol; Soluble in methanol, ethanol, DMSO, DMF, acetone, ethyl acetate, boiling water; Slightly soluble in ether; Very slightly soluble in cold water.[6][7]
UV max (in Ethanol)	Not explicitly available, but expected to be similar to Acetaminophen	250 nm[6]

Metabolic Pathways of Acetaminophen

Acetaminophen is primarily metabolized in the liver through three main pathways: glucuronidation, sulfation, and oxidation.[8][9] The deuteration in **Acetaminophen-d5** does not alter these pathways but can affect the rate of metabolism, a phenomenon known as the kinetic isotope effect.

- **Glucuronidation:** This is the primary metabolic route, accounting for 45-55% of acetaminophen metabolism.[8] The process is mediated by UDP-glucuronosyltransferases (UGTs), which conjugate acetaminophen with glucuronic acid to form a more water-soluble compound that can be excreted.[10]
- **Sulfation:** This pathway accounts for 30-35% of acetaminophen metabolism and involves the transfer of a sulfonate group to acetaminophen by sulfotransferases (SULTs).[8]

- Oxidation: A minor fraction of acetaminophen is oxidized by the cytochrome P450 enzyme system (including CYP2E1, CYP1A2, and CYP3A4) to a highly reactive and toxic intermediate, N-acetyl-p-benzoquinone imine (NAPQI).[8][11] Under normal conditions, NAPQI is detoxified by conjugation with glutathione (GSH).[10] However, in cases of overdose, GSH stores are depleted, leading to the accumulation of NAPQI and subsequent liver damage.[11]



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Caption: Metabolic pathways of Acetaminophen in the liver.

Experimental Protocols

Synthesis and Purification of Acetaminophen

A common laboratory synthesis of acetaminophen involves the acetylation of p-aminophenol with acetic anhydride.[12] The crude product is then purified by recrystallization.

Materials:

- p-Aminophenol
- Acetic anhydride
- Deionized water
- Heating apparatus (hot plate or water bath)
- Filtration apparatus (Büchner funnel, filter flask)

Procedure:

- Dissolve p-aminophenol in a mixture of water and a small amount of acid (e.g., HCl) with gentle heating.[\[13\]](#)
- Add a buffer solution, such as sodium acetate, followed by the addition of acetic anhydride.[\[13\]](#)
- Continue heating the mixture to ensure the reaction goes to completion.
- Cool the reaction mixture in an ice bath to induce crystallization of the crude acetaminophen.[\[13\]](#)
- Collect the crude product by vacuum filtration and wash with cold deionized water.[\[12\]](#)
- Purify the crude product by recrystallization. Dissolve the solid in a minimum amount of hot water or a water-methanol mixture.[\[13\]](#)[\[14\]](#)
- Allow the solution to cool slowly to room temperature, followed by cooling in an ice bath to maximize crystal formation.[\[12\]](#)
- Collect the purified acetaminophen crystals by vacuum filtration and dry them.[\[12\]](#)

For the synthesis of **Acetaminophen-d5**, deuterated starting materials would be required.

Quantitative Analysis by HPLC

High-Performance Liquid Chromatography (HPLC) is a standard method for the quantitative analysis of acetaminophen in various samples, including pharmaceutical formulations and biological fluids.[15][16]

Instrumentation:

- HPLC system with a UV detector
- C18 analytical column

Mobile Phase:

- A mixture of methanol and water (e.g., 70:30 v/v) is commonly used.[17]

Standard Preparation:

- Prepare a stock solution of **Acetaminophen-d5** of known concentration in the mobile phase.
- Create a series of working standards by diluting the stock solution to generate a calibration curve.[17]

Sample Preparation:

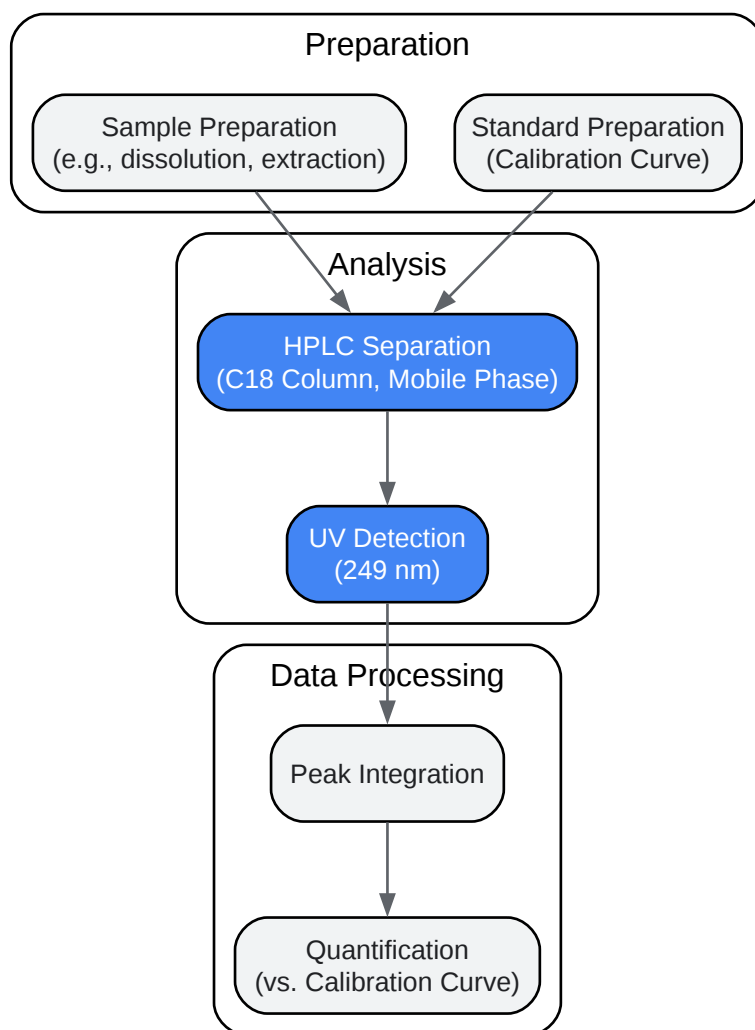
- For solid dosage forms, weigh and finely powder a number of tablets.[17]
- Dissolve a known amount of the powder in the mobile phase to achieve a concentration within the calibration range.[15]
- For biological samples, a protein precipitation step followed by centrifugation is typically required.

Chromatographic Conditions:

- Flow rate: Typically 1.0 mL/min
- Column temperature: Ambient or controlled (e.g., 40 °C)[16]
- Detection wavelength: 249 nm[7]

Analysis:

- Inject the standard solutions to construct a calibration curve of peak area versus concentration.
- Inject the sample solution and determine the concentration of **Acetaminophen-d5** from the calibration curve.



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Caption: General workflow for the quantitative analysis of **Acetaminophen-d5** by HPLC.

Conclusion

Acetaminophen-d5 serves as an essential analytical tool for researchers in drug development and metabolism studies. Its physical and chemical properties are closely related to those of unlabeled acetaminophen, with the key difference being its increased molecular weight due to isotopic labeling. This distinction is fundamental to its application as an internal standard in mass spectrometry-based quantification. A thorough understanding of its properties, metabolic fate, and analytical methodologies is crucial for its effective use in scientific research.

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